

# 6-Hydroxyflavanone: A Comprehensive Technical Guide on its Therapeutic Potential

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## Compound of Interest

Compound Name: 6-Hydroxyflavanone

Cat. No.: B191495

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## Introduction

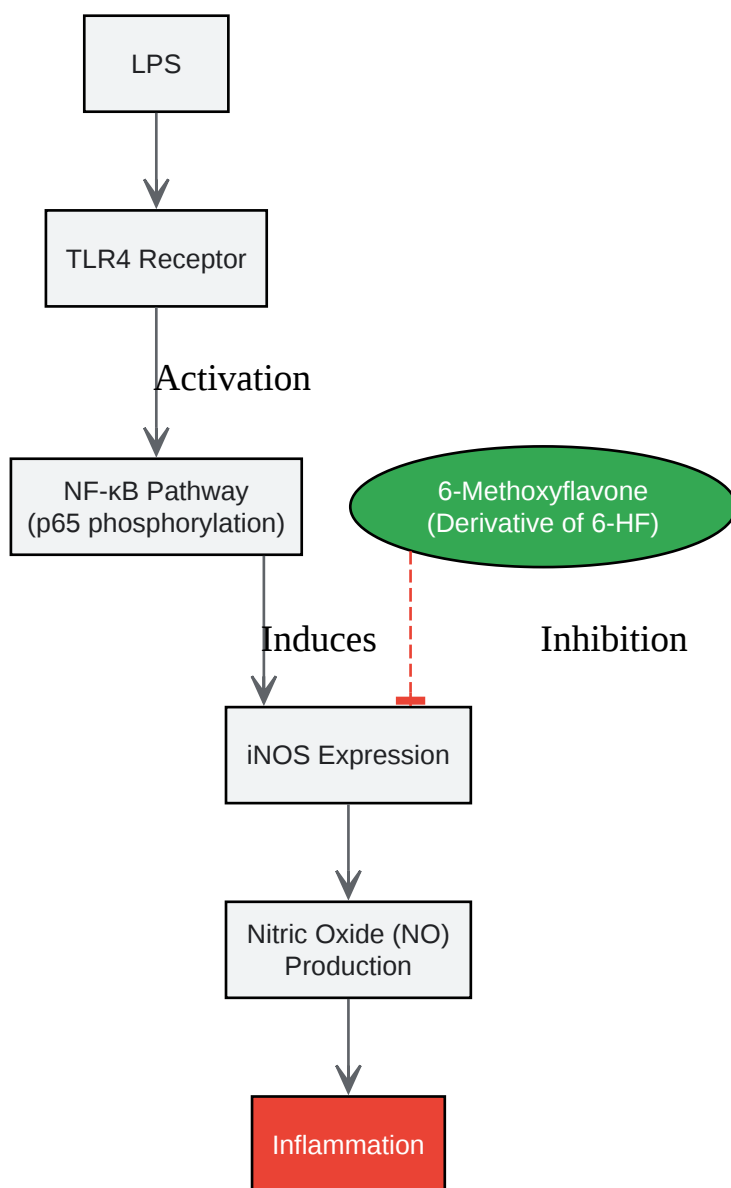
**6-Hydroxyflavanone** is a naturally occurring flavonoid, a class of polyphenolic compounds found in a variety of plants, including citrus fruits, *Muntingia calabura* leaves, and *Barleria prionitis*.<sup>[1][2]</sup> As a member of the flavanone subclass, its chemical structure features a C6-C3-C6 skeleton.<sup>[3]</sup> In recent years, **6-Hydroxyflavanone** has garnered significant attention from the scientific community for its diverse pharmacological activities. Preclinical studies have demonstrated its potential as a therapeutic agent across several domains, including inflammation, neurological disorders, and oncology.<sup>[4][5][6]</sup> This technical guide provides an in-depth overview of the current state of research on **6-Hydroxyflavanone**, focusing on its mechanisms of action, summarizing key quantitative data, detailing experimental protocols, and visualizing complex biological pathways and workflows.

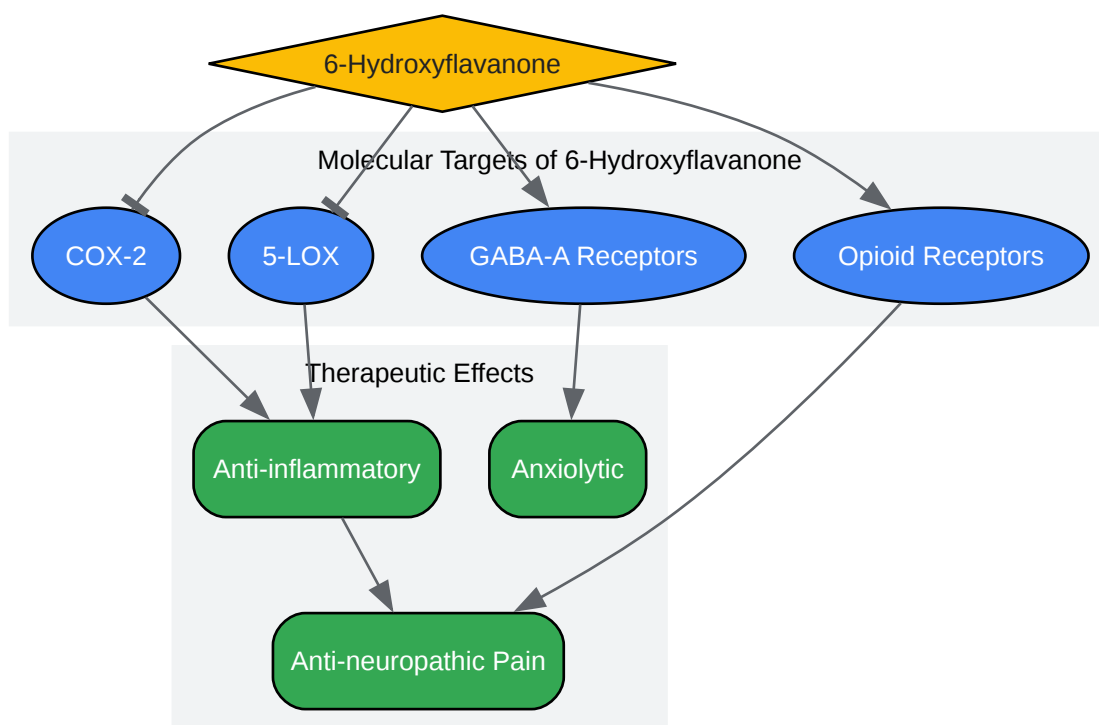
## Anti-inflammatory and Nephroprotective Effects

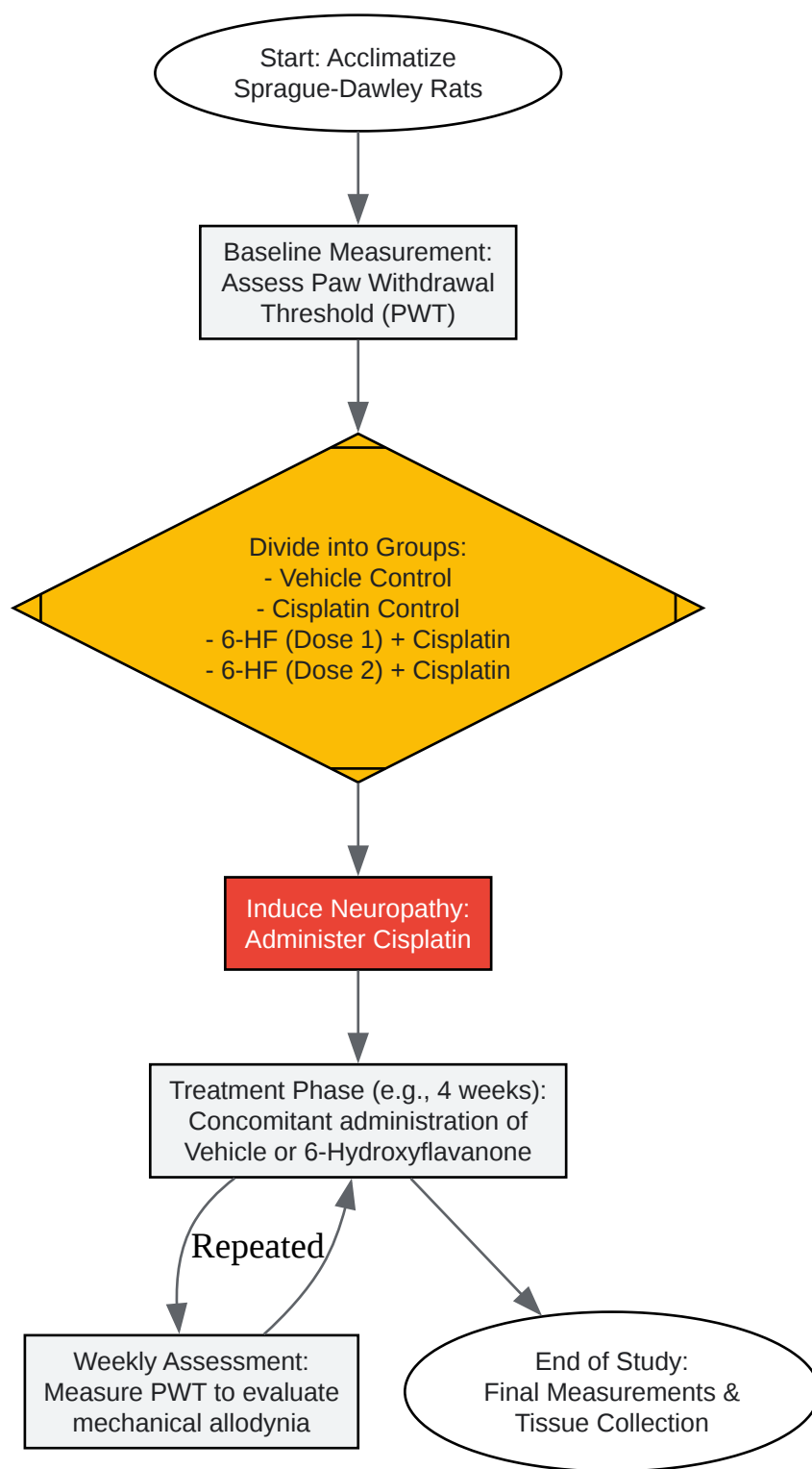
**6-Hydroxyflavanone** has demonstrated significant anti-inflammatory properties, particularly in the context of renal inflammation. Studies have identified it as a potent inhibitor of nitric oxide (NO) production in kidney mesangial cells, a key process in the pathogenesis of glomerulonephritis.<sup>[7][8]</sup>

## Mechanism of Action

The anti-inflammatory activity of **6-Hydroxyflavanone** and its derivatives is distinct from many other flavonoids. While many polyhydroxylated flavones inhibit the activation of the NF- $\kappa$ B pathway, the methylated derivative of 6-Hydroxyflavone, 6-methoxyflavone, was found to inhibit the downstream expression of inducible NO synthase (iNOS) without affecting the phosphorylation of the p65 subunit of NF- $\kappa$ B.[7][9][10] This suggests a unique mechanism targeting the downstream effectors of the inflammatory cascade. The anti-inflammatory potential is not attributed to the direct quenching of NO radicals.[8][9][11]







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